

Technical Support Center: pTH (73-84) for Cell Culture Applications

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Compound of Interest

Compound Name: *pTH (73-84) (human)*

Cat. No.: *B3259678*

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This technical support center provides guidance on the solubility and use of parathyroid hormone fragment (73-84) in cell culture media for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is pTH (73-84) and what is its function?

Parathyroid hormone (PTH) is an 84-amino acid peptide that plays a crucial role in calcium and phosphate homeostasis.[1] PTH is metabolized into various fragments, and the C-terminal fragment pTH (73-84) is one of these circulating peptides. While the full-length PTH (1-84) and the N-terminal fragments are well-characterized, C-terminal fragments are also subjects of research for their potential biological activities.

Q2: What is the recommended solvent for reconstituting lyophilized pTH (73-84)?

For a related fragment, PTH (7-84), it is recommended to reconstitute the lyophilized peptide in sterile, deionized water to a concentration of at least 100 µg/mL.[2] This can then be further diluted into other aqueous solutions.[2] For another PTH fragment, hPTH(1–84), dissolution in 0.1 M acetic acid has been reported, which may suggest that a slightly acidic environment can aid in solubilization.[3]

Q3: How should I store pTH (73-84) solutions?

Lyophilized pTH (73-84) should be stored at -20°C. Once reconstituted, aliquots of the stock solution can be stored at -20°C for up to one month or at -80°C for up to six months to minimize freeze-thaw cycles.[4] For short-term storage of a related fragment, PTH (7-84), 4°C for 2-7 days is suggested.[2] To improve stability, especially with repeated freeze-thaw cycles, adding a carrier protein such as 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) to the stock solution is recommended.[2]

Q4: Can I dissolve pTH (73-84) directly into my cell culture medium?

It is generally not recommended to dissolve lyophilized peptides directly into complex solutions like cell culture media. The high salt and protein content of the media can interfere with the dissolution of the peptide and may lead to precipitation. The best practice is to first create a concentrated stock solution in a recommended solvent like sterile water and then dilute this stock solution to the final desired concentration in the cell culture medium.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
The lyophilized pTH (73-84) powder will not dissolve.	The peptide has formed aggregates.	Gently vortex or sonicate the solution for a short period. If insolubility persists, consider using a small amount of a solubilizing agent like a few microliters of acetic acid, followed by dilution with sterile water.
Precipitate forms after diluting the stock solution in cell culture media.	The final concentration of the peptide is too high for the media, or the peptide is interacting with components in the media.	Ensure the stock solution is fully dissolved before diluting. Try diluting the stock solution further before adding it to the culture media. Perform a small-scale test to determine the maximum soluble concentration in your specific cell culture medium.
Loss of peptide activity in my experiments.	The peptide has degraded due to improper storage or multiple freeze-thaw cycles.	Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Ensure storage at the recommended temperatures (-20°C or -80°C). The addition of a carrier protein (0.1% BSA or HSA) to the stock solution can help stabilize the peptide. [2]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized pTH (73-84)

Objective: To prepare a concentrated stock solution of pTH (73-84).

Materials:

- Lyophilized pTH (73-84)
- Sterile, deionized water
- Sterile, low-protein binding microcentrifuge tubes
- Pipettes and sterile, low-retention pipette tips

Procedure:

- Before opening, centrifuge the vial of lyophilized pTH (73-84) at a low speed for a few seconds to ensure the powder is at the bottom of the vial.
- Carefully open the vial.
- Add the required volume of sterile, deionized water to achieve a stock solution concentration of at least 100 µg/mL (as recommended for the similar PTH (7-84) fragment).^[2] For example, to make a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of sterile water.
- Gently vortex the vial to mix. If the peptide does not dissolve completely, brief sonication (10-20 seconds) in a water bath sonicator may be helpful.
- Once dissolved, aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes for storage.

Protocol 2: Preparation of Working Solution in Cell Culture Media

Objective: To prepare the final working concentration of pTH (73-84) in cell culture medium.

Materials:

- pTH (73-84) stock solution (from Protocol 1)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile tubes

- Pipettes and sterile pipette tips

Procedure:

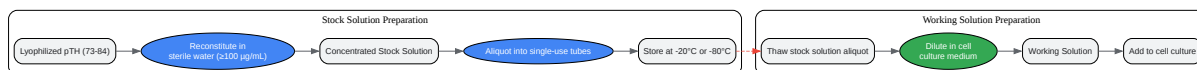
- Thaw an aliquot of the pTH (73-84) stock solution at room temperature or on ice.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium.
- In a sterile tube, add the required volume of the pTH (73-84) stock solution to the appropriate volume of pre-warmed complete cell culture medium.
- Mix gently by pipetting up and down or by inverting the tube.
- The working solution is now ready to be added to your cell cultures.

Data Presentation

Table 1: Solubility and Storage Recommendations for pTH Fragments

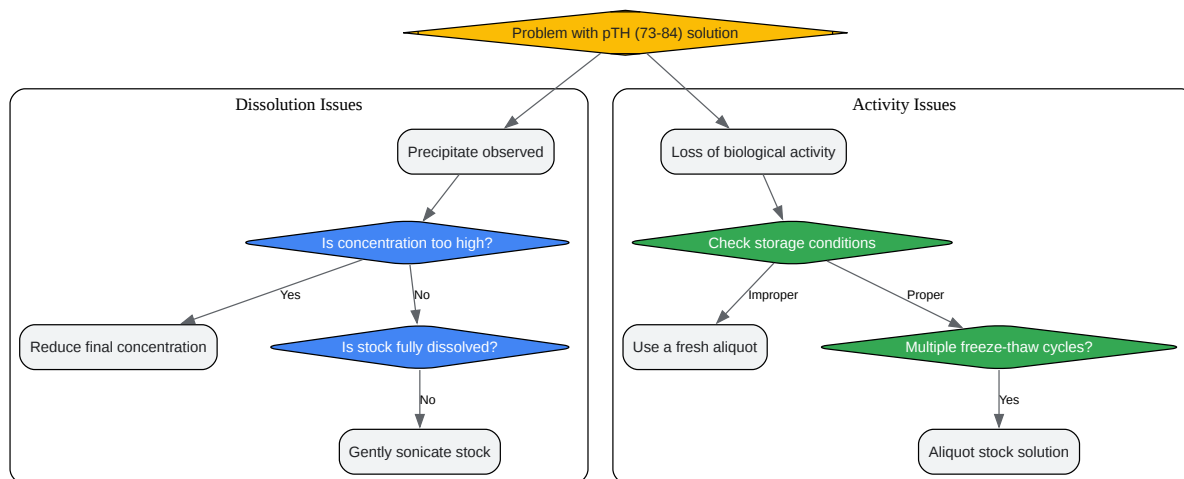
Parameter	Recommendation for pTH (73-84) (Inferred)	Supporting Evidence from Related Fragments	Citation
Reconstitution Solvent	Sterile, deionized water	Recommended for PTH (7-84)	[2]
Stock Solution Concentration	≥100 µg/mL	Recommended for PTH (7-84)	[2]
Long-term Storage (Stock)	-80°C (up to 6 months)	Recommended for pTH (39-84)	[4]
Short-term Storage (Stock)	-20°C (up to 1 month)	Recommended for pTH (39-84)	[4]
Carrier Protein	0.1% BSA or HSA recommended	Recommended for PTH (7-84) to prevent degradation	[2]

Visualizations



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Caption: Workflow for preparing pTH (73-84) solutions.



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Caption: Troubleshooting logic for pTH (73-84) experiments.

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